Isotopic Precision: A Technical Guide to Deuterated 1-Butanesulfonyl Chloride

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Compound of Interest

Compound Name:	*1-Butane-d9-sulfonyl Chloride*
Cat. No.:	*B13837516*

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Executive Summary

1-Butanesulfonyl chloride (CAS: 2386-60-9) is a critical sulfonylating reagent used to introduce the n-butylsulfonyl moiety into pharmacophores (sulfonamides, sulfonylureas).[1][2][3][4] In modern drug development, the deuterated isotopologue (specifically the perdeuterated

-variant) is increasingly utilized to modulate metabolic stability via the Kinetic Isotope Effect (KIE).

This guide provides the definitive molecular weight calculations, synthesis protocols, and application logic for deuterated 1-butanesulfonyl chloride, addressing the needs of medicinal chemists and DMPK scientists.

Part 1: Molecular Weight & Isotopic Analysis

Unlike standard reagents, the molecular weight (MW) of deuterated compounds is not a static value; it is strictly dependent on the degree of deuteration (

). For 1-butanesulfonyl chloride, the butyl chain (

) allows for multiple isotopologues, with the perdeuterated (

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) form being the industry standard for metabolic blocking studies.

Precise Mass Calculations

The substitution of Protium (

H, ~1.0078 Da) with Deuterium (

H, ~2.0141 Da) results in a mass shift of +1.0063 Da per atom.

Isotopologue	Chemical Formula	Description	Molecular Weight (Average)	Monoisotopic Mass (Exact)
Standard ( )		Natural abundance	156.63 g/mol	156.0012 Da
Terminal ( )		Terminal methyl labeled	159.65 g/mol	159.0200 Da
Perdeuterated ( )		Fully labeled butyl chain	165.69 g/mol	165.0577 Da

> *Critical Note for Mass Spectrometry: When analyzing reaction mixtures via LC-MS, do not rely on the average MW. You must track the Monoisotopic Mass. For the*
>
> variant, the parent ion
>
> will appear at m/z 166.06, shifted +9 units from the standard.

Part 2: Synthesis & Experimental Protocols

Commercially available stocks of 1-butanesulfonyl chloride-

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are rare and often require custom synthesis. The most robust, self-validating route involves the oxidative chlorination of the corresponding thiol. This method avoids the instability associated with Grignard-mediated sulfinylation.

Protocol: Oxidative Chlorination of 1-Butanethiol-

Objective: Synthesize 1-butanesulfonyl chloride-

from 1-butanethiol-

(derived from commercially available 1-bromobutane-

).

Reagents:

- Substrate: 1-Butanethiol-

  (1.0 eq)
- Oxidant/Chlorinating Agent: Sulfuryl Chloride (

) or Trichloroisocyanuric Acid (TCCA)
- Solvent: Acetonitrile (

) / Water
- Temperature: 0°C to Room Temperature

Step-by-Step Workflow

- Preparation: Dissolve 1-butanethiol-

  (10 mmol) in Acetonitrile (20 mL) and cool to 0°C in an ice bath.
- Oxidation: Add

  (2.5 eq) and dilute HCl, or alternatively, add Sulfuryl Chloride dropwise. Note: The TCCA/Benzyltrimethylammonium chloride method is milder and preferred for deuterated substrates to prevent H/D scrambling.

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- Reaction Monitoring: Stir at 0°C for 30 minutes. Monitor via TLC (hexane/EtOAc) or GC-MS.
  - Validation Checkpoint: Disappearance of the thiol peak and appearance of the sulfonyl chloride mass (

    165/167 for Cl isotopes).
- Workup: Dilute with ice water and extract immediately with Dichloromethane (DCM). Wash the organic layer with saturated

  and brine.
- Isolation: Dry over anhydrous

  and concentrate under reduced pressure.
  - Stability Warning: Sulfonyl chlorides are moisture-sensitive.[1] Store under inert gas (

    or Ar) at -20°C.

Synthesis Logic Diagram

The following diagram illustrates the pathway from the deuterated precursor to the final reagent.

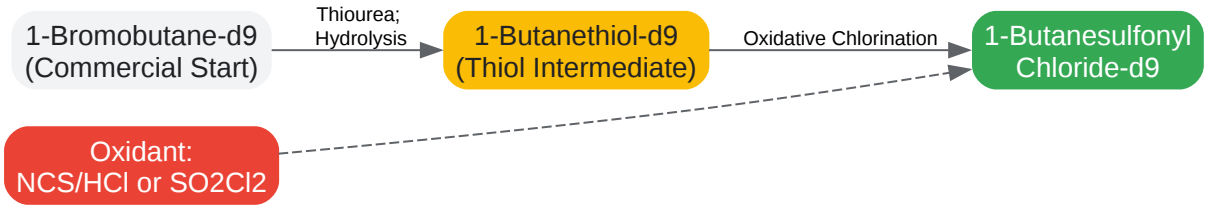

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Figure 1: Synthetic route for generating high-purity deuterated sulfonyl chlorides.

Part 3: Applications in Drug Discovery (The "Deuterium Switch")

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The primary utility of deuterated 1-butanesulfonyl chloride is in the synthesis of Deuterated Sulfonamides. The butyl chain is a common metabolic "soft spot," susceptible to

and

oxidation by Cytochrome P450 enzymes (specifically CYP2C9 and CYP3A4).

Mechanism of Action: Kinetic Isotope Effect (KIE)

Carbon-Deuterium (C-D) bonds are significantly stronger than Carbon-Protium (C-H) bonds due to a lower zero-point energy.

- Primary KIE: If C-H bond cleavage is the rate-determining step in metabolism, substituting with D can reduce the metabolic rate by 6-10 fold.
- Result: Increased half-life (

) and reduced dosing frequency, without altering the drug's binding affinity or potency.

Decision Logic for Deuteration

Use the following logic to determine if this reagent is required for your lead optimization:

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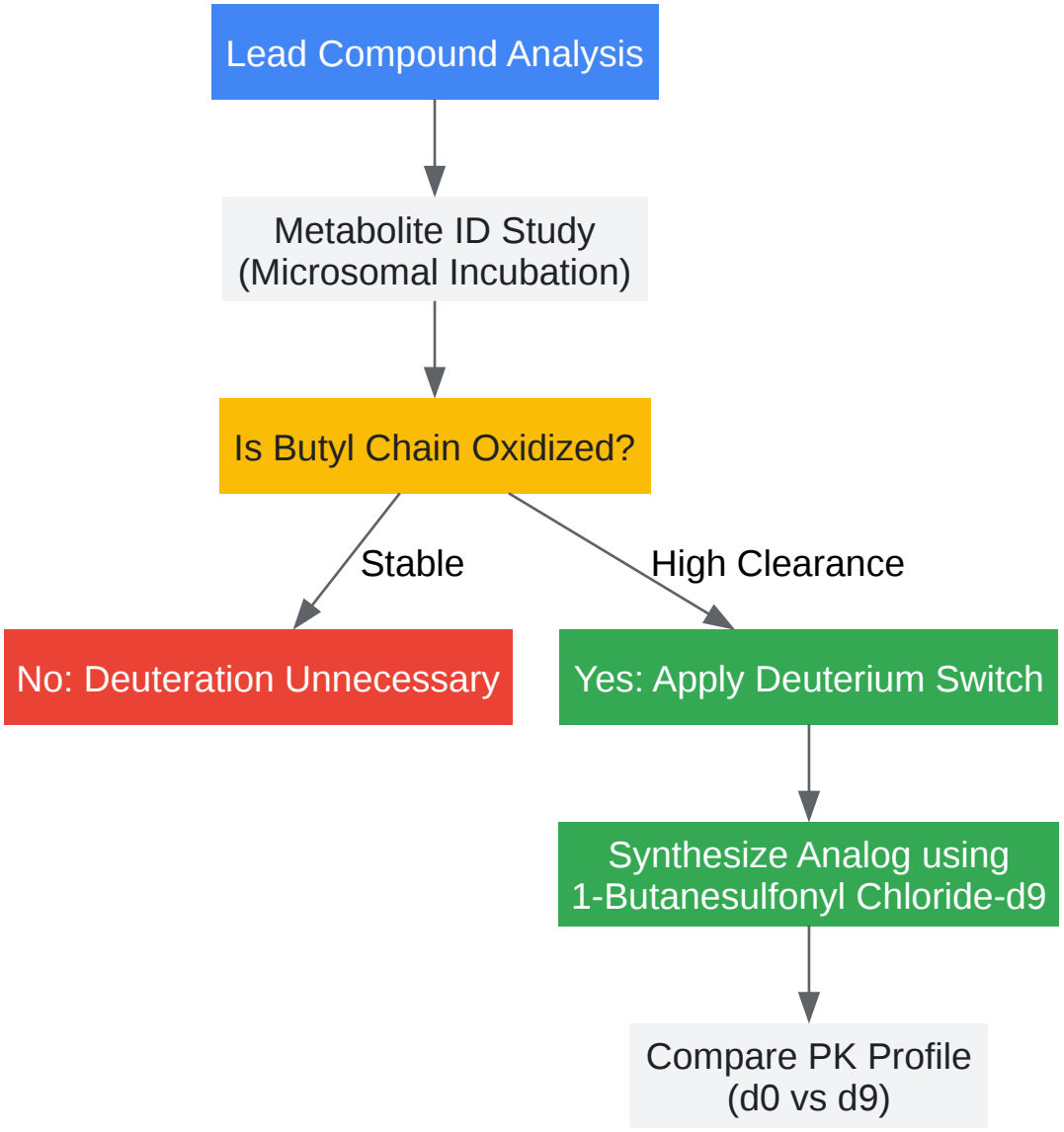

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Figure 2: Decision tree for implementing deuterated sulfonyl chlorides in Lead Optimization.

References

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